

Solubility Profile of 6-Methyl-5-nitroquinoline: A Technical Guide

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Compound of Interest

Compound Name: 6-Methyl-5-nitroquinoline

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This technical guide provides a detailed overview of the solubility of **6-methyl-5-nitroquinoline** in common laboratory solvents. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available data, outlines experimental protocols for solubility determination, and presents a visual workflow to guide laboratory practices.

Core Topic: Solubility of 6-Methyl-5-nitroquinoline

6-Methyl-5-nitroquinoline is a heterocyclic organic compound with the molecular formula $C_{10}H_8N_2O_2$ and a molecular weight of 188.18 g/mol .^[1] Its structure, featuring both a quinoline ring system and a nitro group, influences its physicochemical properties, including its solubility. Understanding the solubility of this compound is critical for its application in synthesis, purification, and formulation development.

Predicted Aqueous Solubility

While extensive experimental data on the solubility of **6-methyl-5-nitroquinoline** in a wide range of organic solvents is not readily available in the literature, a computationally predicted aqueous solubility value has been reported. The predicted logarithmic water solubility ($\log S_w$) is -2.3889.^[2] This value can be converted to more conventional units to provide a clearer understanding of its solubility in water.

The table below summarizes the predicted aqueous solubility of **6-methyl-5-nitroquinoline**.

Parameter	Value	Unit
Predicted logSw	-2.3889	-
Predicted Molar Solubility	4.08×10^{-3}	mol/L
Predicted Solubility	0.77	mg/mL

This data is based on computational predictions and should be confirmed by experimental validation.

Based on the general principles of solubility ("like dissolves like"), 5-nitroquinoline, a related compound, is noted to be primarily soluble in organic solvents like ethanol, methanol, and dimethyl sulfoxide (DMSO), with limited solubility in water.^[3] It can be inferred that **6-methyl-5-nitroquinoline** would exhibit similar behavior, likely showing greater solubility in polar organic solvents than in water.

Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **6-methyl-5-nitroquinoline** in various laboratory solvents, a systematic experimental approach is required. The following protocol outlines a standard method for determining the solubility of a solid organic compound.

Materials and Equipment

- **6-Methyl-5-nitroquinoline** (solid)
- A selection of common laboratory solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, dimethyl sulfoxide, hexane)
- Small test tubes or vials
- Vortex mixer or shaker
- Analytical balance
- Spatula

- Graduated cylinders or pipettes
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Qualitative Solubility Determination

This initial screening provides a general classification of the compound's solubility.[\[4\]](#)[\[5\]](#)

- Sample Preparation: Weigh approximately 25 mg of **6-methyl-5-nitroquinoline** into a small test tube.[\[4\]](#)
- Solvent Addition: Add 0.75 mL of the selected solvent to the test tube in small portions.[\[4\]](#)
- Mixing: After each addition, shake the test tube vigorously for at least 60 seconds.[\[4\]](#) Visual inspection for dissolution should be made.
- Observation: If the compound completely dissolves, it is considered soluble in that solvent at the tested concentration. If it remains undissolved, it is classified as insoluble.
- Acid/Base Solubility: If the compound is insoluble in water, its solubility should be tested in 5% aqueous solutions of sodium hydroxide (NaOH) and hydrochloric acid (HCl) to identify acidic or basic properties.[\[6\]](#)[\[7\]](#)

Quantitative Solubility Determination (Equilibrium Solubility Method)

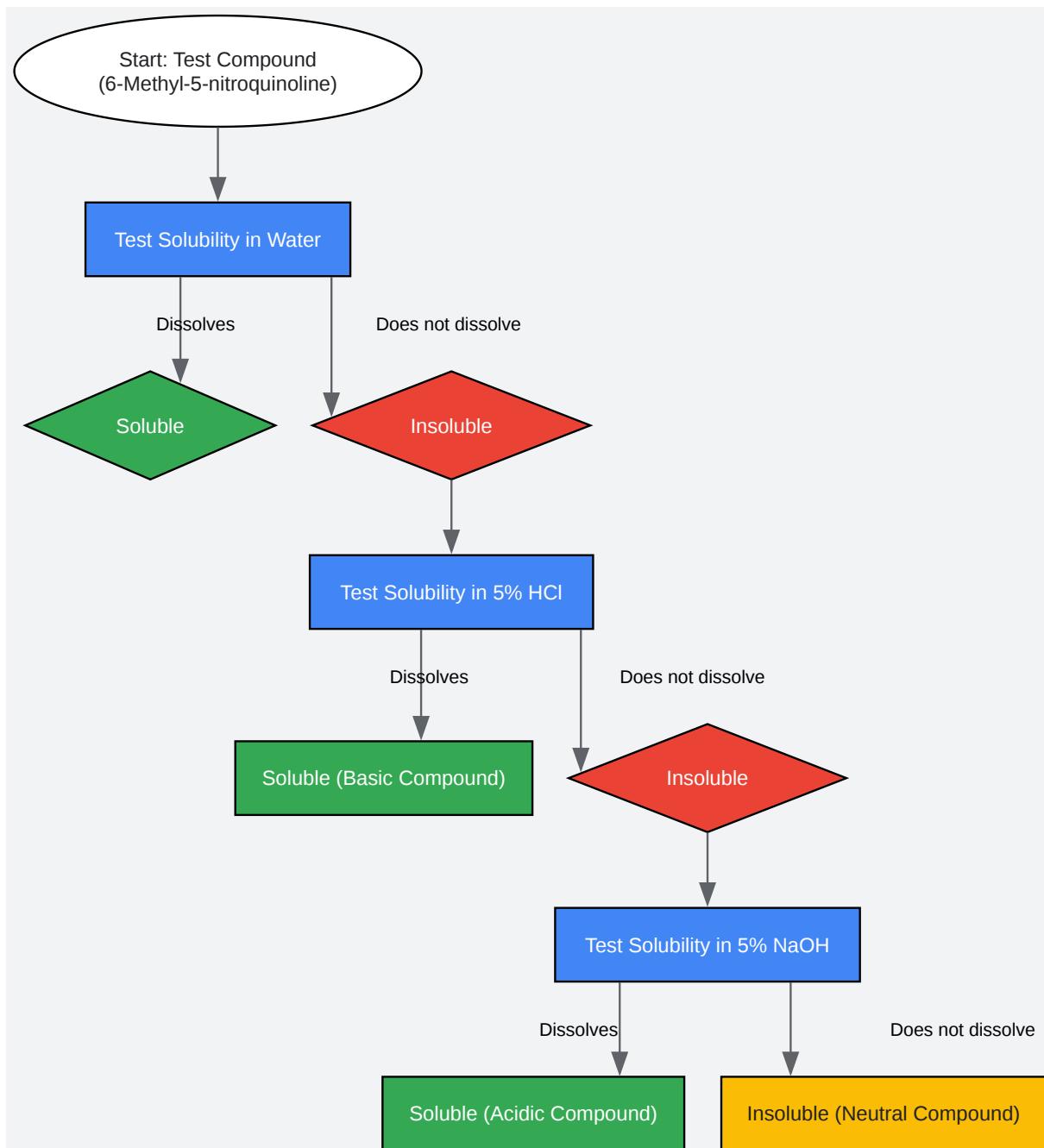
This method determines the saturation solubility of the compound in a specific solvent.

- Sample Preparation: Add an excess amount of solid **6-methyl-5-nitroquinoline** to a known volume of the solvent in a sealed vial. The excess solid ensures that a saturated solution is formed.
- Equilibration: Agitate the mixture at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Phase Separation: Allow the undissolved solid to settle. A portion of the supernatant is then carefully removed and filtered through a syringe filter (e.g., 0.45 μm) to remove any remaining solid particles.
- Quantification: The concentration of **6-methyl-5-nitroquinoline** in the clear, filtered solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A pre-established calibration curve for **6-methyl-5-nitroquinoline** is used for accurate quantification.
- Calculation: The solubility is expressed as the concentration of the saturated solution, typically in mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the qualitative determination of the solubility of an organic compound like **6-methyl-5-nitroquinoline**.

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Caption: Workflow for qualitative solubility testing of an organic compound.

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